

Application Notes and Protocols for CP-640186 Hydrochloride Administration in Rats

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Compound of Interest

Compound Name: CP-640186 hydrochloride

Cat. No.: B10774780

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the oral and intravenous administration of the Acetyl-CoA carboxylase (ACC) inhibitor, **CP-640186 hydrochloride**, to rats. The included information is intended to guide researchers in designing and executing in vivo studies to evaluate the compound's pharmacokinetic and pharmacodynamic properties.

Overview

CP-640186 is a potent, isozyme-nonspecific inhibitor of both ACC1 and ACC2, the rate-limiting enzymes in fatty acid synthesis.^{[1][2][3]} Inhibition of ACC leads to a decrease in malonyl-CoA levels, which in turn suppresses fatty acid synthesis and promotes fatty acid oxidation.^{[4][5]} These mechanisms make CP-640186 a valuable tool for research in metabolic diseases such as obesity and diabetes.

Quantitative Data Summary

The following tables summarize the pharmacokinetic parameters and effective doses of CP-640186 in male Sprague-Dawley rats.

Table 1: Pharmacokinetic Parameters of CP-640186 in Male Sprague-Dawley Rats[1][6]

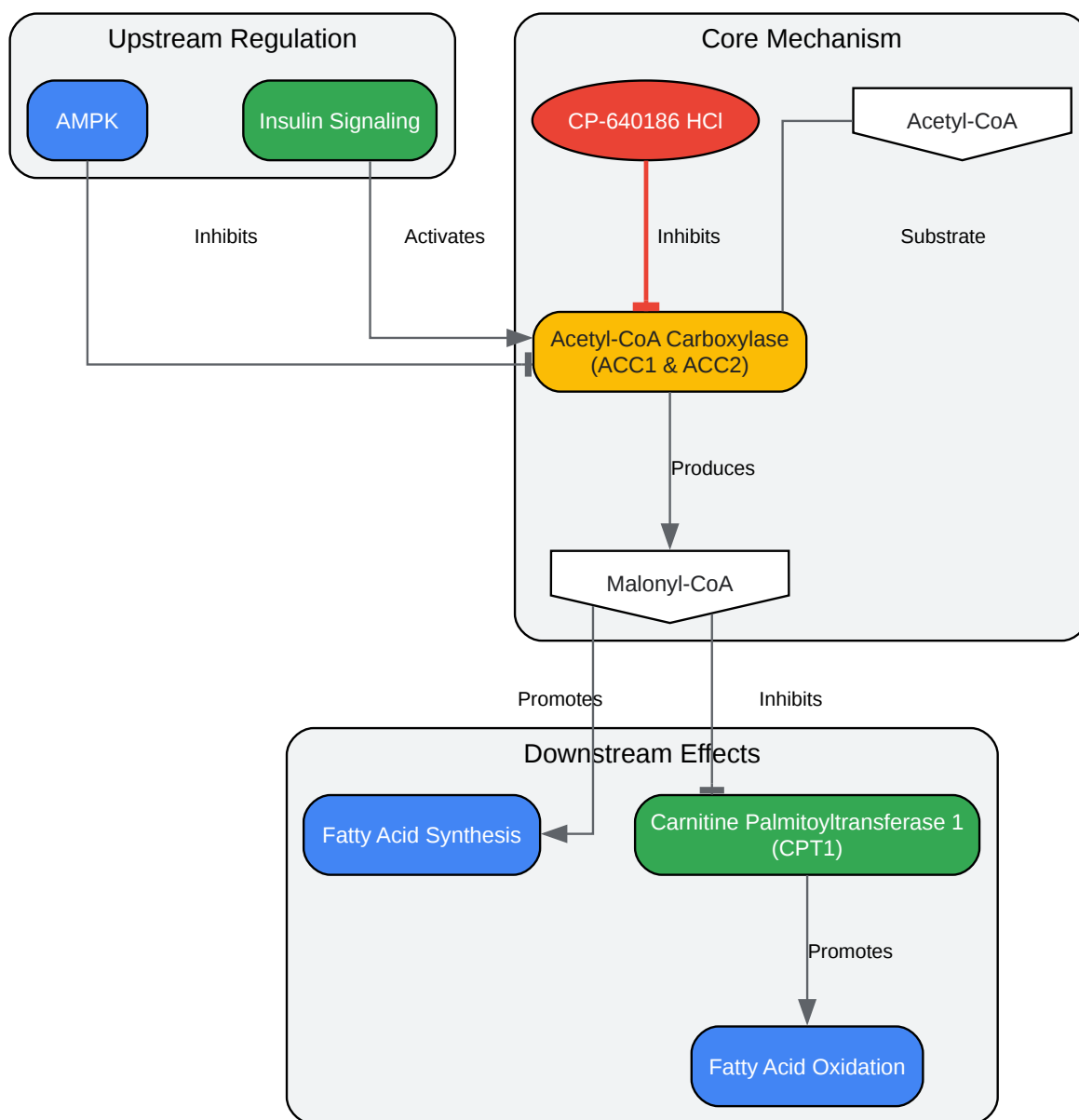
Parameter	Intravenous (5 mg/kg)	Oral (10 mg/kg)
Plasma Half-life ($t_{1/2}$)	1.5 h	1.5 h
Bioavailability (F)	-	39%
Plasma Clearance (Cl _p)	65 mL/min/kg	-
Volume of Distribution (V _{dss})	5 L/kg	-
Time to Maximum Concentration (T _{max})	-	1.0 h
Maximum Concentration (C _{max})	-	345 ng/mL
Area Under the Curve (AUC _{0-∞})	-	960 ng·h/mL

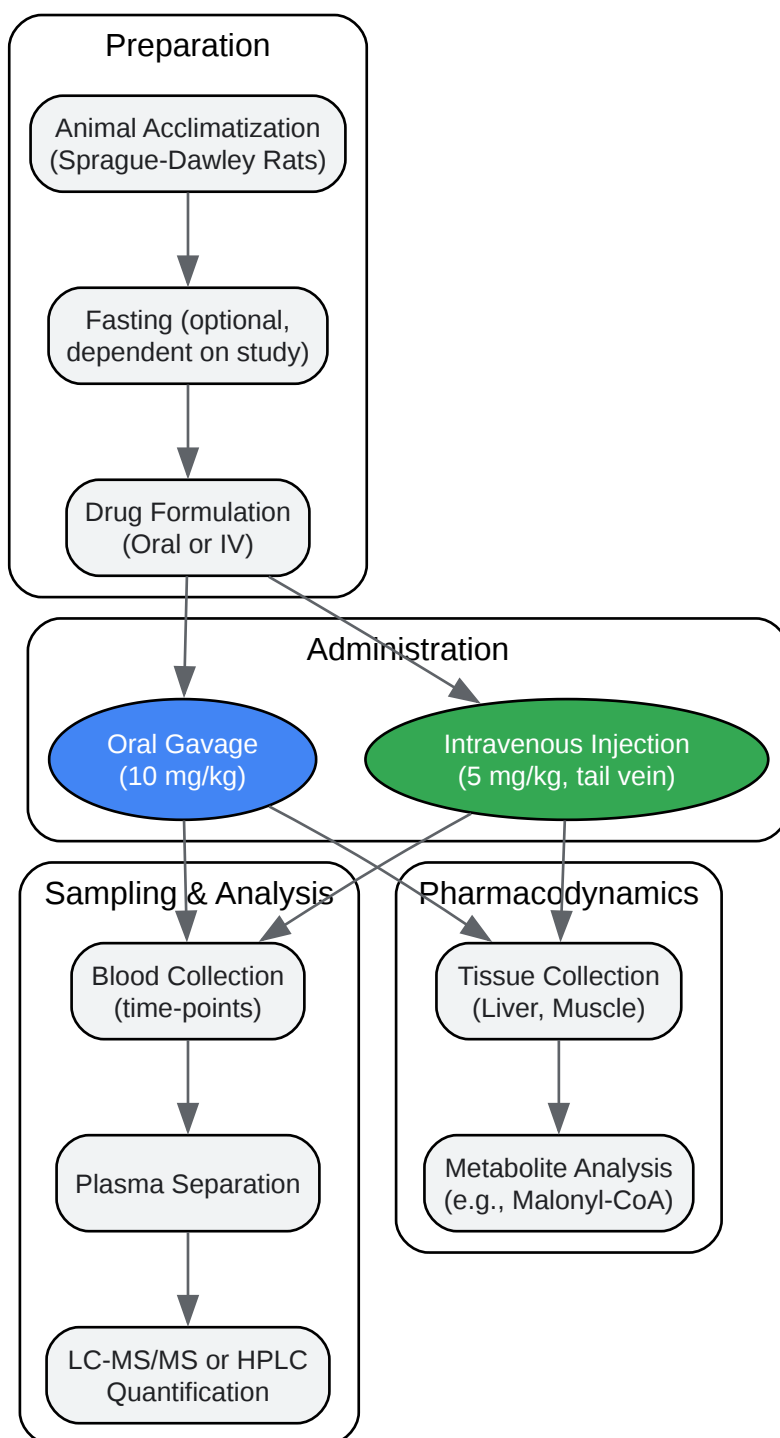
 Table 2: Effective Doses (ED₅₀) of CP-640186 in Rats[1][3][4][5]

Pharmacodynamic Effect	Tissue	ED ₅₀ (mg/kg)
Malonyl-CoA Lowering	Liver	55
Soleus Muscle	6	
Quadriceps Muscle	15	
Cardiac Muscle	8	
Inhibition of Fatty Acid Synthesis	Whole Body	13
Stimulation of Fatty Acid Oxidation	Whole Body	~30

Signaling Pathway

CP-640186 exerts its effects by inhibiting Acetyl-CoA Carboxylase (ACC), a critical enzyme in lipid metabolism. The diagram below illustrates the signaling pathway affected by CP-640186.





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